

A Comparative Guide to Cross-Species Motilin Receptor Pharmacology

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Compound of Interest

Compound Name: *Motilin, canine*

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This guide provides a comprehensive cross-species analysis of motilin receptor (MLN-R) pharmacology, offering a comparative overview of its performance across various species. The information presented is intended to support research and drug development efforts by highlighting key differences in receptor binding, signaling, and function. Experimental data has been compiled and summarized to facilitate objective comparison.

Quantitative Analysis of Ligand Binding and Potency

The pharmacological characteristics of the motilin receptor exhibit significant variation across different species. These differences are crucial for the translation of preclinical data to human clinical trials. The following tables summarize the binding affinities (K_i) and potencies (EC_{50}/IC_{50}) of motilin and related ligands across several key species.

Table 1: Binding Affinity (K_i) of Motilin and Analogs at the Motilin Receptor

| Species | Ligand | Tissue/Cell Line | Ki (nM) | Reference |
|---------|--------------|------------------------------|----------------|---------------------|
| Human | Motilin | Antrum Smooth Muscle | - | [1] |
| Rabbit | Motilin | Jejunum Enterocyte Membranes | 6.83 ± 1.3 | [2] |
| Rabbit | Erythromycin | Jejunum Enterocyte Membranes | 432 ± 33 | [2] |

Note: A comprehensive side-by-side comparison of Ki values across multiple species from a single study is limited in the available literature. The data presented is compiled from different sources.

Table 2: Potency (IC50) of Motilin and Analogs

| Species | Ligand | Assay Type | Tissue/Cell Line | IC50 (nM) | Reference |
|-----------|-------------------|----------------------|------------------------------|------------|---------------------|
| Human | Motilin | Radioligand Binding | Smooth Muscle Cells | 0.7 ± 0.2 | [3] |
| Human | Mot-(1-9) | Radioligand Binding | Antrum Mitochondria | ~3236 | [1] |
| Human | Mot-(1-12) | Radioligand Binding | Antrum Mitochondria | ~42.7 | |
| Human | Erythromycin | Radioligand Binding | Antrum Mitochondria | ~813 | |
| Rabbit | Motilin | Radioligand Binding | Jejunum Enterocyte Membranes | 21 ± 4 | |
| Rabbit | Mot-(1-9) | Radioligand Binding | Antrum Mitochondria | ~2.8 | |
| Rabbit | Mot-(1-12) | Radioligand Binding | Antrum Mitochondria | ~5.2 | |
| Rabbit | Erythromycin | Radioligand Binding | Jejunum Enterocyte Membranes | 1300 ± 100 | |
| Rabbit | Erythromycin | Radioligand Binding | Antrum Mitochondria | ~302 | |
| Zebrafish | Zebrafish Motilin | Calcium Mobilization | HEK293 cells | - | |
| Human | Lyngbyapeptin A | Calcium Mobilization | MLNR-expressing cells | 8780 | |
| Human | Lyngbyapeptin A | β-arrestin Assay | MLNR-expressing cells | 9550 | |

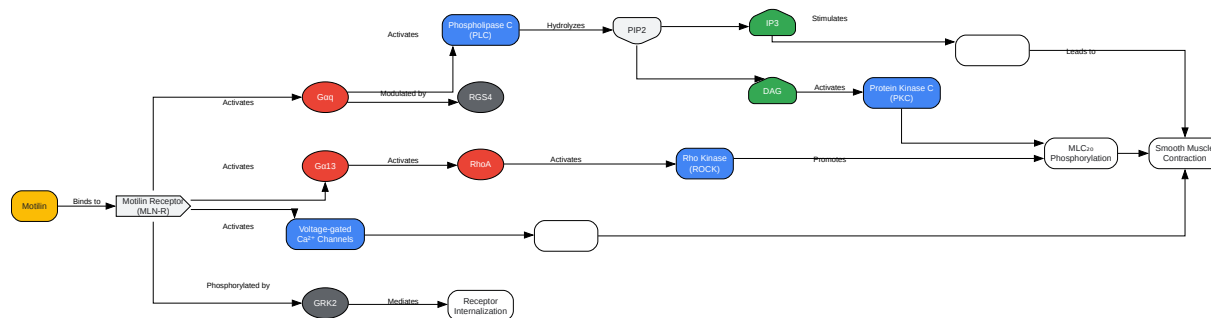
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|-------|-----------------|---------------------|-----------------------|------|
| Human | Lyngbyapeptin A | Radioligand Binding | MLNR-expressing cells | 6620 |
|-------|-----------------|---------------------|-----------------------|------|

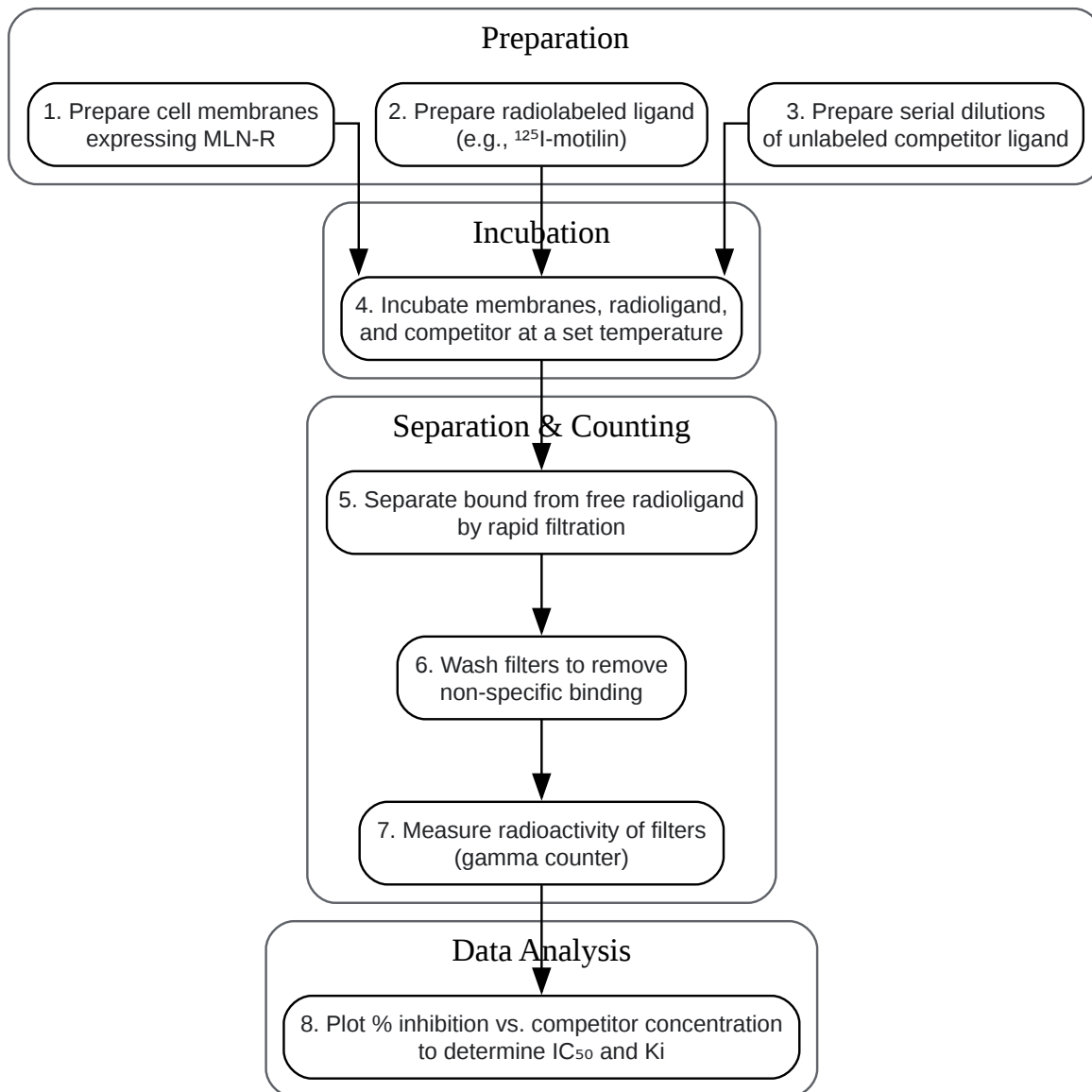
Note: IC50 values can vary depending on the assay conditions. Direct comparison should be made with caution.

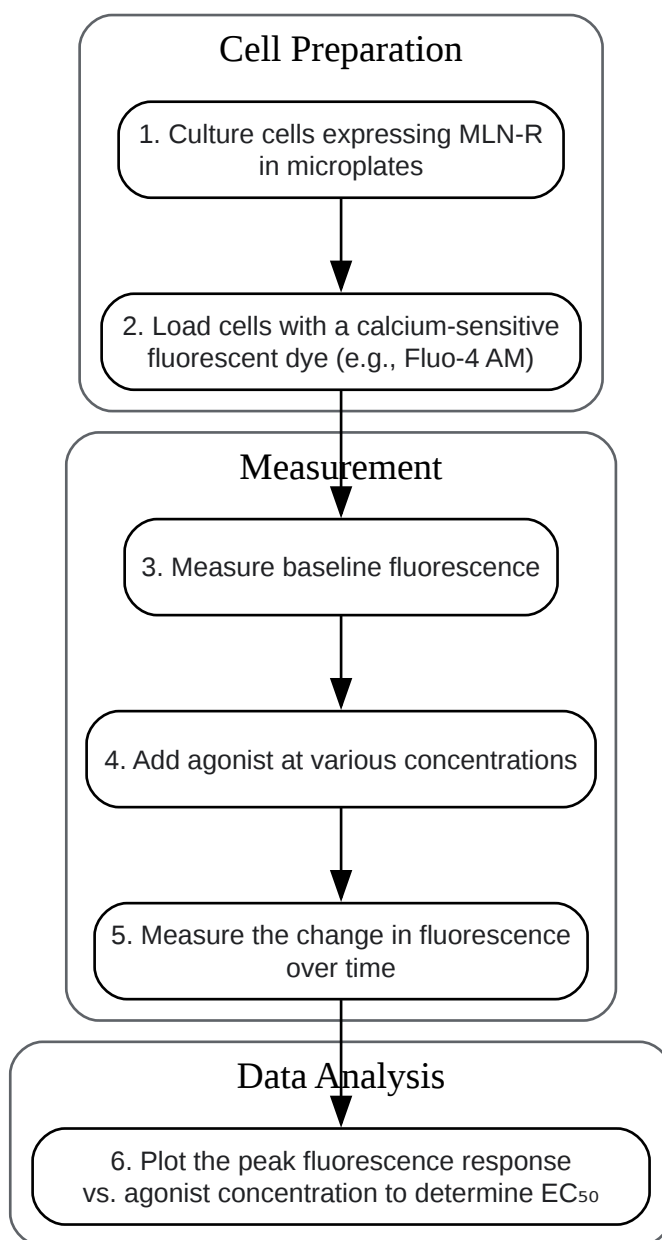
It is important to note that rodents, such as mice and rats, lack a functional motilin system, as they possess motilin and motilin receptor pseudogenes. Consequently, they are not suitable models for studying motilin receptor pharmacology. In contrast, rabbits and dogs are commonly used preclinical models, although pharmacological differences exist. The rabbit motilin receptor shares 84% protein identity with the human receptor and exhibits similar pharmacology. The dog receptor, however, has only 71% protein identity with the human receptor and is less sensitive to certain motilin receptor agonists.

Motilin Receptor Signaling Pathways

Activation of the motilin receptor, a G-protein-coupled receptor (GPCR), initiates a cascade of intracellular events that ultimately lead to gastrointestinal smooth muscle contraction. The primary signaling pathway involves the coupling of the receptor to Gq and G13 proteins.







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